

Molecular Structure and Properties of C₆H₄ClNO₂ Isomers

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Compound of Interest

Compound Name: 1-Chloro-4-nitrobenzene

Cat. No.: B041953

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The chemical formula C₆H₄ClNO₂ corresponds to three structural isomers of chloronitrobenzene: 1-chloro-2-nitrobenzene (ortho-), 1-chloro-3-nitrobenzene (meta-), and **1-chloro-4-nitrobenzene** (para-). These compounds are significant intermediates in the synthesis of various industrial chemicals, including dyes, pesticides, and pharmaceuticals.[1]
The molecular weight of these isomers is approximately 157.55 g/mol .[2][3][4]

Physicochemical Properties

The physical and chemical properties of the chloronitrobenzene isomers vary based on the substitution pattern on the benzene ring. A summary of their key quantitative data is presented in the table below.

Property	1-Chloro-2-nitrobenzene (ortho-)	1-Chloro-3-nitrobenzene (meta-)	1-Chloro-4-nitrobenzene (para-)
CAS Number	88-73-3[3]	121-73-3[4]	100-00-5[2]
Molecular Weight	157.55 g/mol [5]	157.55 g/mol [4]	157.55 g/mol [2]
Appearance	Yellow-to-green crystals or liquid[3]	Pale yellow crystals[4]	Light yellow crystalline solid[2]
Melting Point	31-33 °C[5]	43-47 °C[6]	83 °C[2]
Boiling Point	246 °C[5]	236 °C[6]	242 °C
Density	1.348 g/mL at 25 °C[5]	1.534 g/mL at 25 °C[6]	1.520 g/cm ³ [2]
Solubility in Water	Insoluble[5]	Insoluble[6]	Insoluble

Spectroscopic Data

Spectroscopic techniques are essential for the identification and characterization of the C₆H₄ClNO₂ isomers.

Spectroscopic Data	1-Chloro-2-nitrobenzene (ortho-)	1-Chloro-3-nitrobenzene (meta-)	1-Chloro-4-nitrobenzene (para-)
¹ H NMR (ppm in CDCl ₃)	~7.4-7.9 (m, 4H)	~7.4-8.2 (m, 4H)	~7.5 (d, 2H), ~8.2 (d, 2H)[7]
¹³ C NMR (ppm in CDCl ₃)	~120-150	~120-150	~124.7, 129.6, 145.1, 147.2
IR (cm ⁻¹)	C-Cl: 550-850, NO ₂ : ~1530 (asym), ~1350 (sym)	C-Cl: 550-850, NO ₂ : ~1530 (asym), ~1350 (sym)	C-Cl: 550-850, NO ₂ : ~1530 (asym), ~1350 (sym)
Mass Spec (m/z)	Molecular Ion: 157/159 (due to ³⁵ Cl/ ³⁷ Cl isotopes)[8]	Molecular Ion: 157/159	Molecular Ion: 157/159[8]

Experimental Protocols

Synthesis of Chloronitrobenzene Isomers

A common method for the synthesis of chloronitrobenzene isomers is the nitration of chlorobenzene.^[6]

Protocol:

- Prepare a nitrating mixture by carefully adding concentrated nitric acid to concentrated sulfuric acid in a flask, maintaining a low temperature using an ice bath.
- Slowly add chlorobenzene dropwise to the stirred nitrating mixture, ensuring the temperature does not exceed 50-60°C.
- After the addition is complete, continue stirring for a period to ensure the reaction goes to completion.
- Pour the reaction mixture onto crushed ice to precipitate the crude product.
- Filter the solid product, wash with cold water until the washings are neutral, and then wash with a dilute sodium carbonate solution to remove any remaining acid.
- The resulting product is a mixture of ortho- and para-chloronitrobenzene, with a very small amount of the meta-isomer.^[6]

Separation of Isomers

The separation of the ortho- and para-isomers can be achieved by fractional crystallization or gas chromatography.^[9]

Gas Chromatography Protocol:

- Column: Use a capillary column with a suitable stationary phase, such as FFAP (Free Fatty Acid Phase).^[10]
- Carrier Gas: Use an inert gas like helium or nitrogen at a constant flow rate.

- **Injector and Detector Temperature:** Set the injector and detector temperatures appropriately to ensure vaporization of the sample and prevent condensation.
- **Oven Temperature Program:** Implement a temperature program that starts at a lower temperature and gradually increases to facilitate the separation of the isomers based on their boiling points and interaction with the stationary phase.
- **Internal Standard:** Use an internal standard, such as 3,4-dichloronitrobenzene, for accurate quantification.[\[10\]](#)

Characterization Methods

¹H and ¹³C NMR Protocol:

- **Sample Preparation:** Dissolve a small amount of the purified isomer in a deuterated solvent, such as deuterated chloroform (CDCl₃).[\[11\]](#)[\[12\]](#) Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).[\[11\]](#)
- **Data Acquisition:** Acquire the ¹H and ¹³C NMR spectra using a high-resolution NMR spectrometer.
- **Data Analysis:** Analyze the chemical shifts, integration (for ¹H NMR), and splitting patterns to elucidate the structure of the isomer. The substitution pattern on the benzene ring will result in distinct spectra for each isomer.

Protocol:

- **Sample Preparation:** Prepare the sample as a KBr pellet or as a thin film on a salt plate.
- **Data Acquisition:** Obtain the IR spectrum using an FTIR spectrometer.
- **Data Analysis:** Identify the characteristic absorption bands for the C-Cl bond, the nitro group (symmetric and asymmetric stretching), and the aromatic C-H and C=C bonds to confirm the functional groups present.[\[13\]](#)

Protocol:

- **Sample Introduction:** Introduce the sample into the mass spectrometer, typically via a gas chromatograph for a GC-MS analysis.
- **Ionization:** Use a suitable ionization method, such as electron ionization (EI).
- **Mass Analysis:** The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Data Analysis:** Identify the molecular ion peak. For chloronitrobenzene, this will appear as a pair of peaks (M and $M+2$) at m/z 157 and 159, with a relative intensity ratio of approximately 3:1, which is characteristic of the presence of a single chlorine atom (^{35}Cl and ^{37}Cl isotopes).
[14] Analyze the fragmentation pattern to further confirm the structure.

Visualizations

Isomer Relationship Diagram

Caption: Structural isomers of $\text{C}_6\text{H}_4\text{ClNO}_2$.

Experimental Workflow

Caption: Workflow for synthesis and characterization.

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